

An In-depth Technical Guide to 2-Acetyloxirane: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetyloxirane

Cat. No.: B1328778

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Acetyloxirane, also known as 1-(oxiran-2-yl)ethanone, is a reactive organic molecule incorporating both a ketone and an epoxide functional group. This unique bifunctionality makes it a versatile building block in organic synthesis and a compound of interest in medicinal chemistry. This technical guide provides a comprehensive overview of the chemical properties, structure, and reactivity of **2-acetyloxirane**, with a focus on data relevant to researchers and professionals in drug development.

Chemical Structure and Identification

2-Acetyloxirane is a chiral molecule with a three-membered epoxide ring directly attached to an acetyl group. The presence of these two reactive moieties in close proximity governs its chemical behavior and potential applications.

Table 1: Structural and Identification Data for **2-Acetyloxirane**

Property	Value	Reference
IUPAC Name	1-(oxiran-2-yl)ethanone	N/A
CAS Number	4401-11-0	[1]
Molecular Formula	C4H6O2	[1]
SMILES	<chem>CC(=O)C1CO1</chem>	[1]
InChI	InChI=1S/C4H6O2/c1-3(5)4-2-6-4/h4H,2H2,1H3	[1]
InChIKey	YBWJKTAELMMCHQ-UHFFFAOYSA-N	[1]

Physicochemical Properties

The physical and chemical properties of **2-acetyloxirane** are crucial for its handling, storage, and application in chemical reactions.

Table 2: Physicochemical Properties of **2-Acetyloxirane**

Property	Value	Reference
Molecular Weight	86.09 g/mol	N/A
Boiling Point	45-46 °C at 30 mmHg	N/A
Density	1.139 g/cm ³	N/A
Refractive Index	1.443	N/A
Melting Point	Data not available	N/A
Solubility	Data not available	N/A

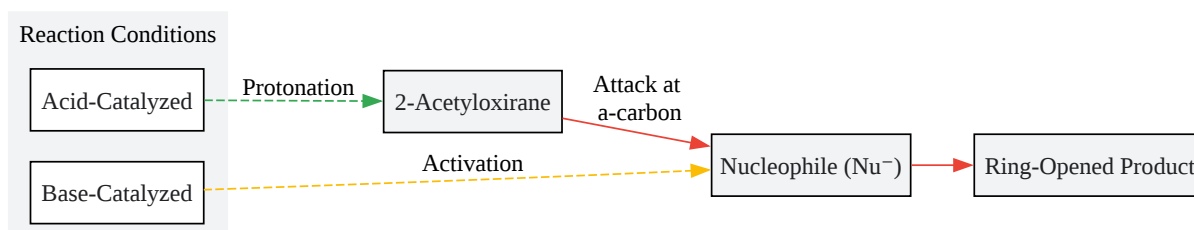
Synthesis and Purification

While specific, detailed experimental protocols for the synthesis of **2-acetyloxirane** are not readily available in the provided search results, general methods for the synthesis of epoxides

can be adapted. A common method for the preparation of epoxides is the epoxidation of α,β -unsaturated ketones.

General Synthesis Workflow

A potential synthetic route to **2-acetyloxirane** could involve the epoxidation of 3-buten-2-one.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-ACETYLOXIRANE(4401-11-0) ^1H NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Acetyloxirane: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1328778#2-acetyloxirane-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com